

An In-depth Technical Guide to 4-(4-Methoxyphenoxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)benzaldehyde

Cat. No.: B1588542

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CAS Number: 78725-47-0

This technical guide provides a comprehensive overview of **4-(4-Methoxyphenoxy)benzaldehyde**, a key intermediate in the synthesis of various organic compounds. The document is intended for researchers, scientists, and professionals in the field of drug development and materials science. It details the compound's physicochemical properties, spectroscopic data, a detailed synthesis protocol, and its application in the development of biologically active molecules.

Physicochemical and Spectroscopic Data

4-(4-Methoxyphenoxy)benzaldehyde is a white to pale yellow solid, and its key properties are summarized in the tables below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 1: Physicochemical Properties of **4-(4-Methoxyphenoxy)benzaldehyde**

Property	Value	Reference
CAS Number	78725-47-0	[3][4][5][6]
Molecular Formula	C ₁₄ H ₁₂ O ₃	[3][4][5]
Molecular Weight	228.24 g/mol	[3][5][6]
Melting Point	58-62 °C	[2][3][6]
Boiling Point	359.5 °C at 760 mmHg	[1]
Density	1.166 g/cm ³	[1]
Appearance	White to pale yellow solid	[1]
Solubility	Soluble in organic solvents such as ethanol and dichloromethane; limited solubility in water.	

Table 2: Spectroscopic Data of **4-(4-Methoxyphenoxy)benzaldehyde**

Spectroscopy	Data
¹ H NMR (CDCl ₃ , 500 MHz)	δ 9.90 (s, 1H, -CHO), 7.82 (d, J=8.5 Hz, 2H, Ar-H), 7.02 (d, J=8.5 Hz, 2H, Ar-H), 6.93 (d, J=9.0 Hz, 2H, Ar-H), 6.89 (d, J=9.0 Hz, 2H, Ar-H), 3.83 (s, 3H, -OCH ₃)
¹³ C NMR (CDCl ₃ , 126 MHz)	δ 190.9, 164.2, 157.0, 148.3, 132.1, 131.0, 122.0, 116.9, 115.3, 55.8
Infrared (KBr, cm ⁻¹)	3005 (w, C-H arom.), 2965 (w, C-H aliph.), 2835 (w, C-H aliph.), 2745 (w, C-H ald.), 1680 (s, C=O), 1595 (m, C=C arom.), 1575 (s, C=C arom.), 1495 (s, C=C arom.), 1230 (s, C-O asym.), 1195 (s, C-O symm.)

Table 3: Crystallographic Data of **4-(4-Methoxyphenoxy)benzaldehyde**

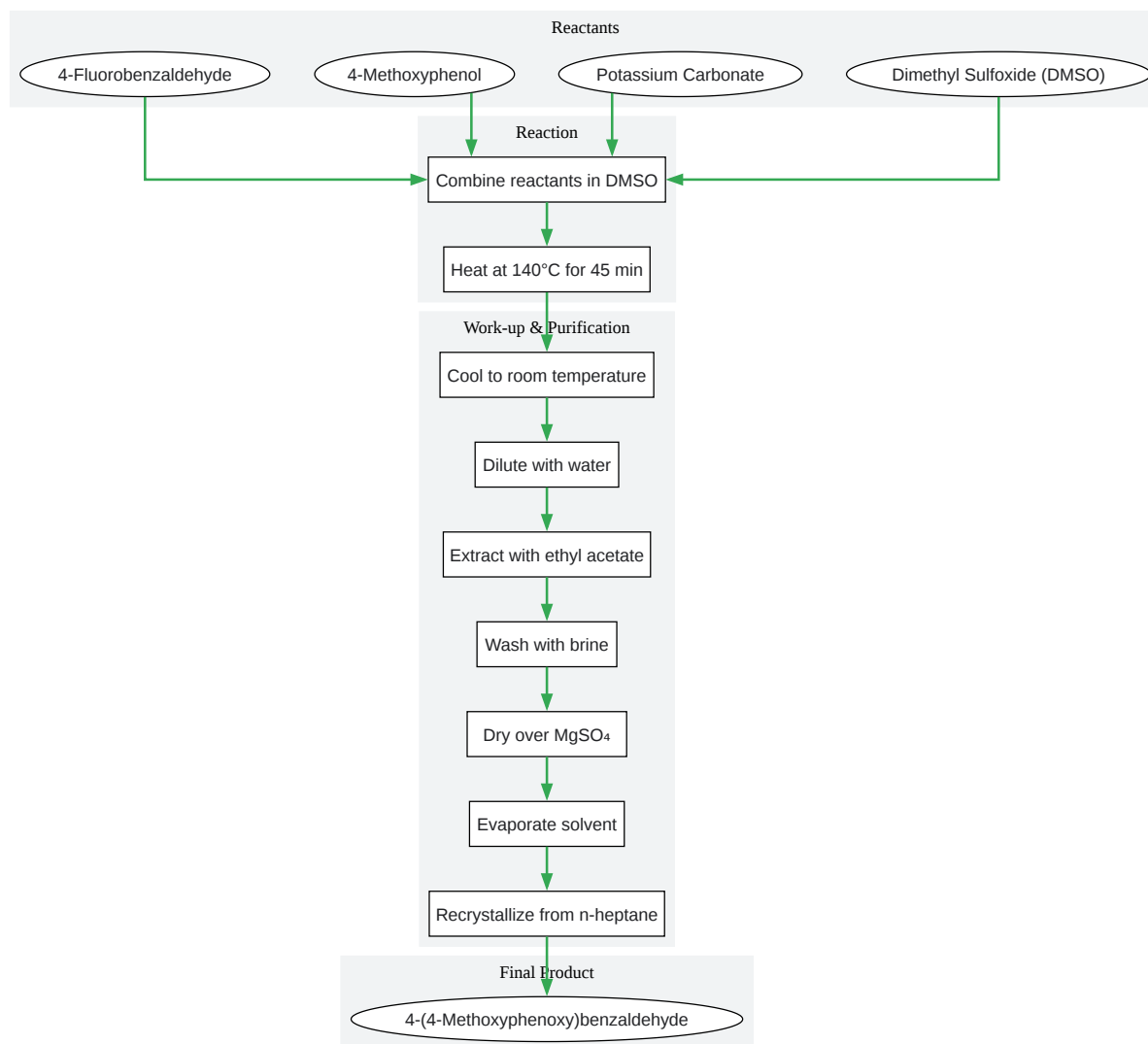
Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	12.1297(7) Å
b	7.6581(4) Å
c	12.3577(7) Å
β	103.769(6)°
Volume	1114.92(11) Å ³
Z	4

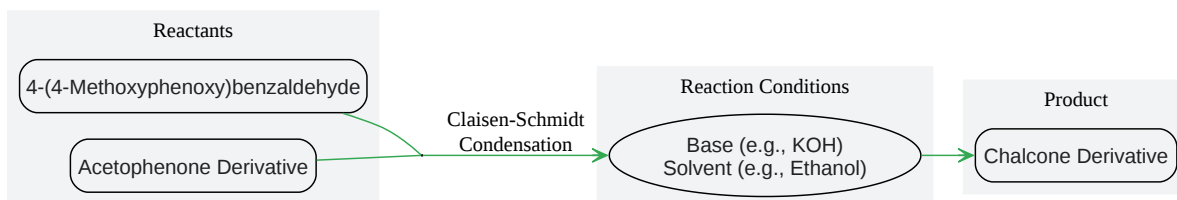
Experimental Protocols

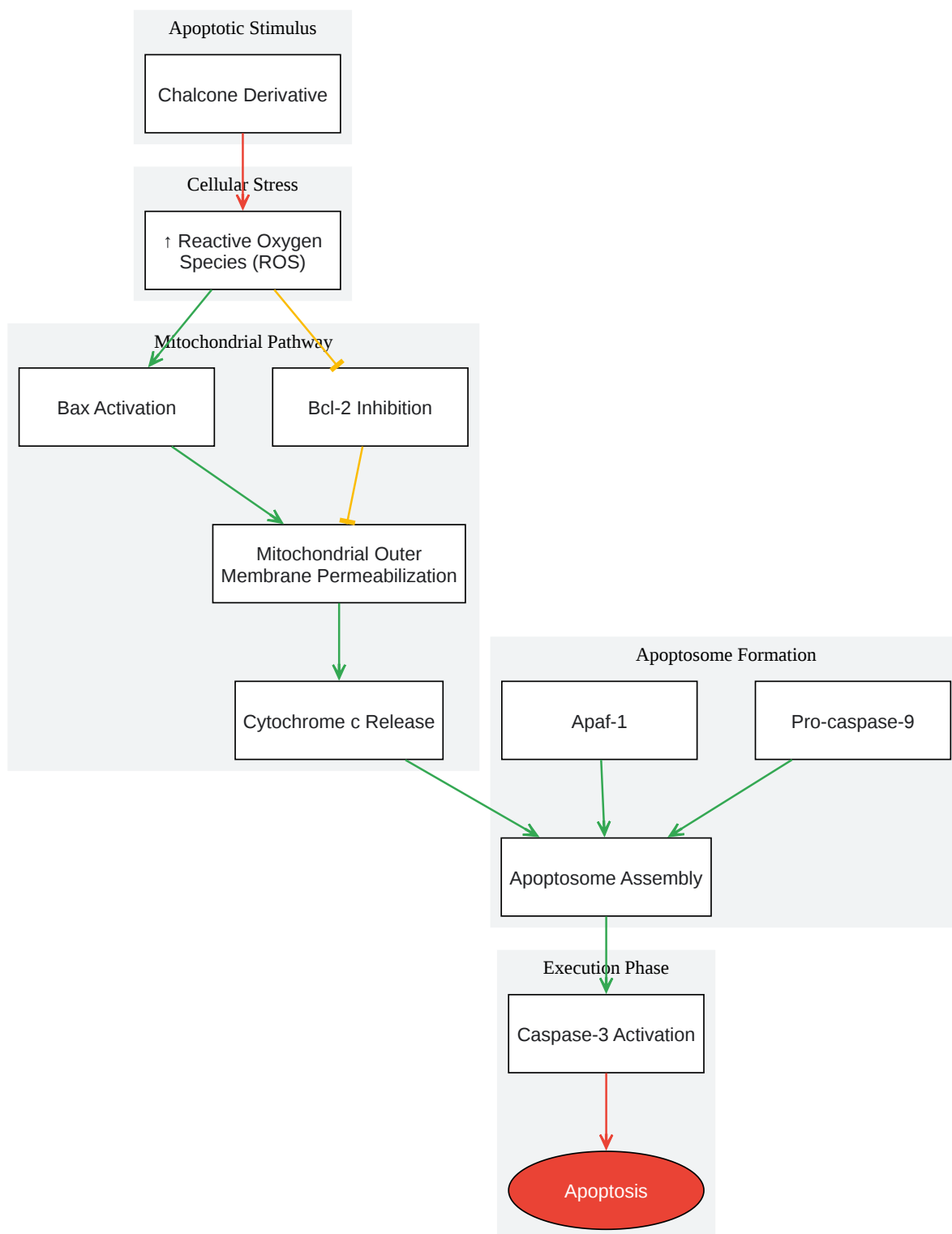
Synthesis of 4-(4-Methoxyphenoxy)benzaldehyde

A common and efficient method for the synthesis of **4-(4-Methoxyphenoxy)benzaldehyde** is through a nucleophilic aromatic substitution reaction. A detailed experimental protocol is provided below.

Experimental Workflow for the Synthesis of 4-(4-Methoxyphenoxy)benzaldehyde







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